

# In-Depth Technical Guide: Physicochemical Properties of 2-Methyl-1-heptanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-1-heptanol

Cat. No.: B1596058

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This guide provides a detailed overview of the core molecular properties of **2-Methyl-1-heptanol**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Data

The fundamental molecular attributes of **2-Methyl-1-heptanol** are summarized below. This data is essential for a variety of applications, including reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sup>[1][2][3][4][5]</sup>
Molecular Weight	130.23 g/mol <sup>[1][4][5]</sup>
Alternate Molecular Weight	130.2279 g/mol <sup>[2]</sup>

## Experimental Protocols

The determination of the molecular weight and formula of **2-Methyl-1-heptanol** is typically achieved through a combination of mass spectrometry and elemental analysis.

### 1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the mass-to-charge ratio ( $m/z$ ) of the molecular ion, which corresponds to the molecular weight of the compound.
- Instrumentation: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
- Methodology:
  - A dilute solution of **2-Methyl-1-heptanol** is prepared in a volatile solvent such as methanol or acetonitrile.
  - The sample is introduced into the mass spectrometer via direct infusion or through a chromatographic system (e.g., GC-MS or LC-MS).
  - A soft ionization technique, such as Electrospray Ionization (ESI) or Chemical Ionization (CI), is employed to generate the molecular ion  $[M+H]^+$  or  $[M]^+$  with minimal fragmentation.
  - The mass analyzer separates the ions based on their  $m/z$  ratio.
  - The detector records the abundance of each ion, and the resulting mass spectrum will show a prominent peak corresponding to the molecular weight of **2-Methyl-1-heptanol**.

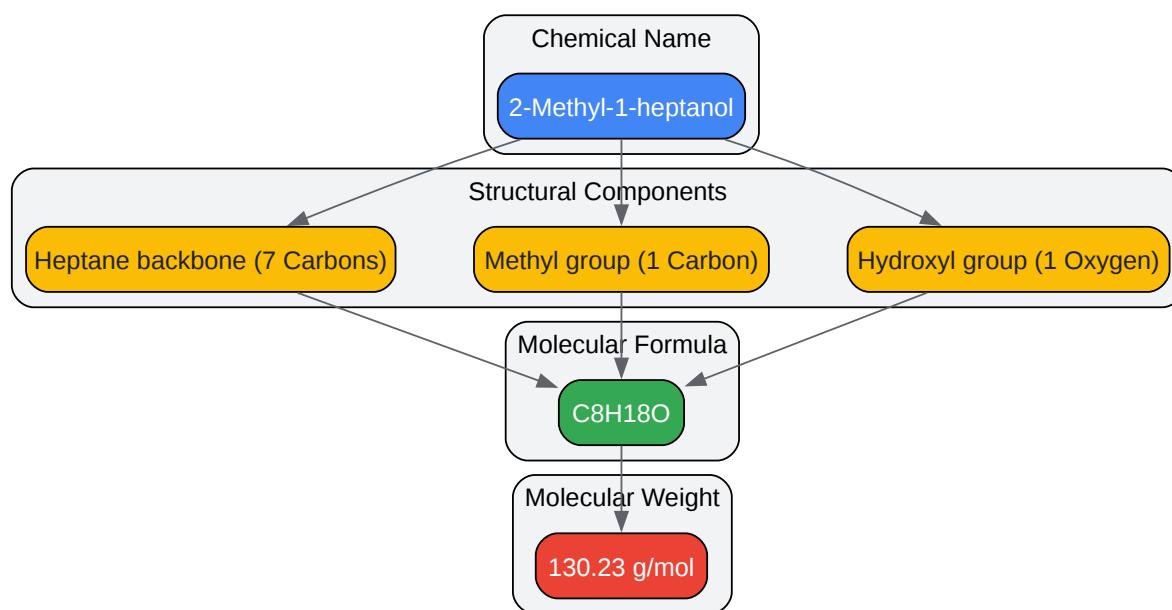
## 2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in the molecule to confirm the empirical and molecular formula.
- Instrumentation: A CHN elemental analyzer.
- Methodology:
  - A precisely weighed sample of purified **2-Methyl-1-heptanol** is combusted in a high-temperature furnace in the presence of excess oxygen.
  - The combustion products ( $CO_2$ ,  $H_2O$ , and  $NO_x$ ) are passed through a series of absorbent traps or a gas chromatography column to separate them.

- The amount of each gas is quantified using a thermal conductivity detector.
- The percentage of carbon and hydrogen is calculated from the amounts of CO<sub>2</sub> and H<sub>2</sub>O produced. The percentage of oxygen is typically determined by difference.
- These percentages are used to calculate the empirical formula, which is then compared to the molecular formula derived from the mass spectrometry data.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its structural components, and its resulting molecular formula and weight.



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Caption: Derivation of **2-Methyl-1-heptanol**'s molecular properties.

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## References

- 1. 2-Methyl-1-heptanol | C8H18O | CID 222661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-methyl-1-heptanol [webbook.nist.gov]
- 3. 2-METHYL-1-HEPTANOL|60435-70-3 - MOLBASE Encyclopedia [m.molbase.com]
- 4. 2-methyl-1-heptanol, 60435-70-3 [thegoodscentscompany.com]
- 5. 2-methyl-1-heptanol [stenutz.eu]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)